Technical Guide: Nonafluoropentanoic Anhydride Characterization and Application

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Compound of Interest

Compound Name:	*Nonafluoropentanoic anhydride*
CAS No.:	*308-28-1*
Cat. No.:	*B3031404*

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Abstract

This technical guide provides a comprehensive characterization of **Nonafluoropentanoic anhydride** (also known as Perfluoropentanoic anhydride; CAS 308-28-1). As a highly electrophilic perfluoroacylating agent, this compound is critical in the derivatization of polar analytes for Gas Chromatography-Mass Spectrometry (GC-MS) and in the synthesis of fluorinated pharmaceutical intermediates. This document details its molecular architecture, physicochemical properties, synthesis pathways, and specific application protocols, designed for researchers requiring high-purity derivatization standards.

Part 1: Molecular Architecture & Physicochemical Profile

Chemical Identity and Structure

Nonafluoropentanoic anhydride consists of two perfluoropentanoyl groups linked by a central oxygen atom. The strong electron-withdrawing nature of the perfluoroalkyl chains (

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) renders the carbonyl carbons highly susceptible to nucleophilic attack, driving its utility as an acylating agent.

Molecular Formula:

IUPAC Name: 2,2,3,3,4,4,5,5,5-Nonafluoropentanoyl 2,2,3,3,4,4,5,5,5-nonafluoropentanoate

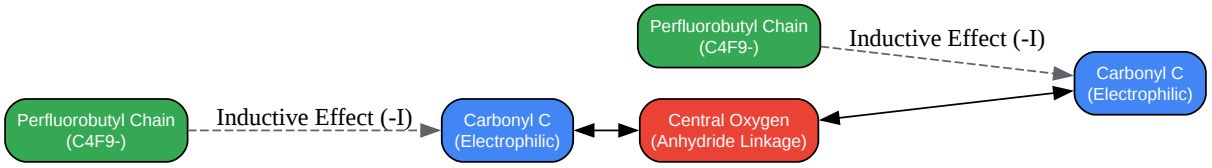


Figure 1: Molecular Connectivity and Electronic Effects

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Physicochemical Data Table

The following data consolidates experimental values and homologous series estimates where direct experimental data is rare in open literature.

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Property	Value	Notes
CAS Number	308-28-1	Definitive identifier
Molecular Weight	510.08 g/mol	Calculated ( )
Appearance	Clear, colorless liquid	Hygroscopic
Boiling Point	~135–140 °C	Estimated based on homologous series trend (C3 anhydride: 70°C; C4 anhydride: 108°C)
Density	~1.71 g/mL	Estimated (Parent acid density is 1.713 g/mL)
Refractive Index	~1.30	Typical for perfluorinated anhydrides
Solubility	Reacts with water	Soluble in DCM, Ethyl Acetate, Acetonitrile
Stability	Moisture Sensitive	Hydrolyzes rapidly to Perfluoropentanoic acid

> *Critical Note on Boiling Point: While the parent acid (Perfluoropentanoic acid) boils at ~140°C, perfluoroanhydrides typically exhibit boiling points close to or slightly lower than their corresponding acids due to the absence of intermolecular hydrogen bonding, despite the doubled molecular weight.*

Part 2: Synthesis & Stability Mechanisms

Synthesis via Dehydration

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The primary industrial synthesis involves the dehydration of Perfluoropentanoic acid (CAS 2706-90-3) using a strong dehydrating agent such as Phosphorus Pentoxide (

).

Reaction Stoichiometry:

Hydrolytic Instability

Researchers must handle this compound under inert atmosphere (

or Ar). Exposure to atmospheric moisture triggers rapid hydrolysis, reverting the anhydride to the parent acid. This reaction is exothermic and generates corrosive byproducts.

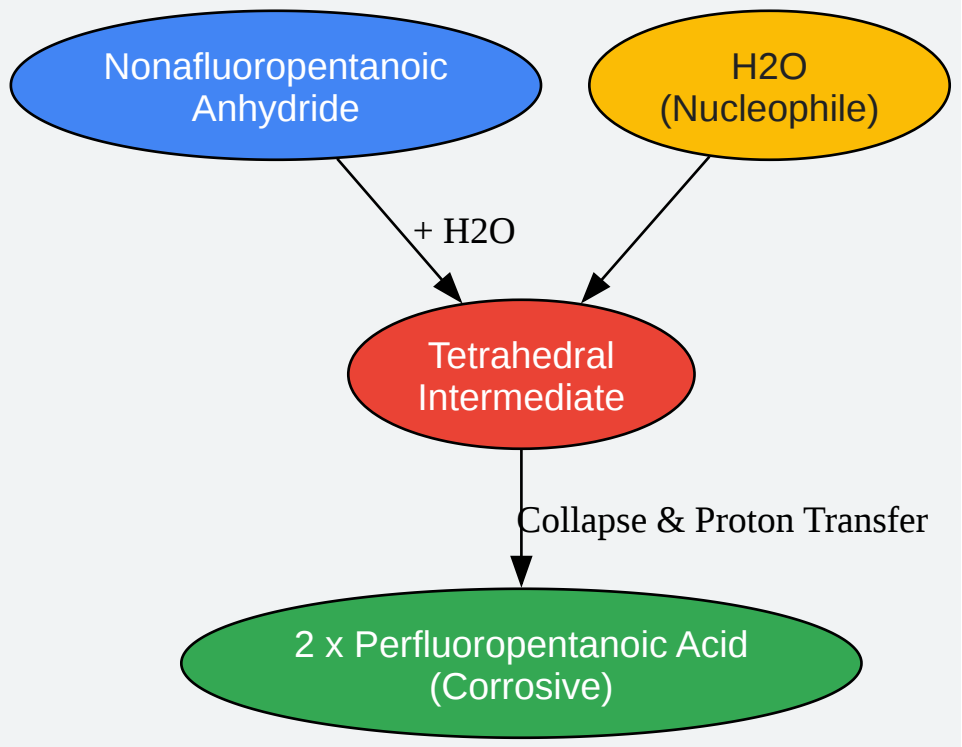


Figure 2: Hydrolysis Pathway (Degradation Mechanism)

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Part 3: Application in Drug Development (GC-MS Derivatization)

Rationale for Use

In drug development, **Nonafluoropentanoic anhydride** is utilized to derivatize polar functional groups (alcohols, amines, phenols) that are otherwise non-volatile or thermally unstable.

- Mass Shift: Adds a heavy perfluoropentanoyl group (+246 Da per site), shifting fragments to higher m/z ratios, reducing background noise.
- Electron Capture: The high fluorine content makes derivatives extremely sensitive to Electron Capture Detection (ECD) and Negative Ion Chemical Ionization (NICI-MS).

Standard Operating Procedure (SOP): Acylation of Metabolites

This protocol is adapted for the derivatization of biological amines/alcohols.

Materials:

- Analyte (dried residue, e.g., 50 µg)
- Solvent: Ethyl Acetate (Anhydrous)
- Reagent: **Nonafluoropentanoic Anhydride** (NFPA)
- Catalyst (Optional): Trimethylamine or Pyridine (for sterically hindered sites)

Protocol:

- Reconstitution: Dissolve the dried analyte residue in 50 µL of Ethyl Acetate.
- Addition: Add 50 µL of NFPA under a fume hood. Flush the vial with nitrogen gas immediately.
- Incubation: Seal the reaction vial with a PTFE-lined cap. Heat at 60°C for 30 minutes.
  - Mechanism:[1][2] The lone pair on the analyte's nucleophile (N or O) attacks the carbonyl carbon of NFPA.
- Evaporation: Cool to room temperature. Evaporate excess reagent under a gentle stream of nitrogen.

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- Note: Complete removal is crucial to prevent column degradation.

- Reconstitution: Re-dissolve the residue in 100 µL of Ethyl Acetate or Hexane for GC injection.



Figure 3: Derivatization Workflow for GC-MS Analysis

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References

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